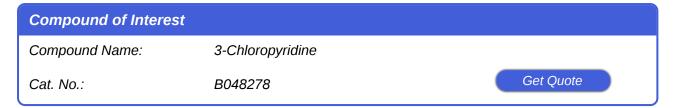


A Technical Guide to the Commercial Availability and Sourcing of 3-Chloropyridine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the commercial landscape for **3-Chloropyridine** (CAS No. 626-60-8), a critical heterocyclic building block in the synthesis of pharmaceuticals and agrochemicals.[1] Given its importance, understanding the supplier base, available grades, and procurement strategies is essential for seamless research and development.

Introduction to 3-Chloropyridine

3-Chloropyridine is a chlorinated pyridine derivative widely used as a versatile intermediate in organic synthesis.[2] Its structure allows it to participate in a variety of chemical reactions, making it a key starting material for numerous biologically active molecules, including anti-inflammatory drugs, anti-cancer agents, herbicides, and insecticides.[1] The compound is typically a clear, colorless to pale yellow liquid with a boiling point of approximately 148°C.

Commercial Purity and Grades

The purity of **3-Chloropyridine** is a critical parameter, particularly for pharmaceutical applications where stringent quality control is mandatory.[3] Suppliers typically offer several grades, which can be broadly categorized as follows. It is imperative to request a Certificate of Analysis (CoA) for each batch to confirm its specifications.[4]



Purity Grade	Typical Assay (%)	Common Applications
Technical Grade	95-98%	Agrochemical synthesis, industrial applications
Reagent Grade	≥98%	Laboratory R&D, non-GMP synthesis[5][6][7]
High Purity / Pharma Grade	≥99% to >99.5% (GC)	Pharmaceutical intermediate synthesis, GMP processes[1] [8][9][10]

Note: The exact specifications can vary by supplier. Always consult the supplier's documentation.

Major Suppliers and Manufacturers

The global market for chloropyridines is robust, with key manufacturing hubs located in China, India, Europe, and the United States.[3][11] The supplier landscape ranges from large-scale manufacturers focused on bulk production to catalog companies specializing in research and development quantities.

Pricing for **3-Chloropyridine** is highly dependent on volume, purity, and market conditions. While small, lab-scale quantities can be purchased directly online, bulk orders for drug development and commercial manufacturing require direct engagement with suppliers for quotations. One 2023 listing from a supplier in India indicated a price of approximately ₹748/kg (subject to change and negotiation).[12]

The following table summarizes a selection of notable global suppliers. This list is not exhaustive but represents a cross-section of the market.



Supplier	Headquarters	Scale of Operation	Notable Features
Sigma-Aldrich (Merck)	Germany	Research & Bulk	Extensive catalog, ReagentPlus® grade (99% purity), strong global distribution.[13]
Thermo Scientific (Fisher)	United States	Research & Bulk	Offers various quantities (e.g., 10g, 100mL) with purities of 99%+.[9][14]
Tokyo Chemical Industry (TCI)	Japan	Research & Bulk	Global presence with a focus on high-quality reagents, offers >95% purity grades.[15][16]
Hebei Weimiao	China	Manufacturing	A representative of the large chemical manufacturing base in China.[3]
Shandong Kanghong	China	Manufacturing/Export	Manufacturer and exporter of pharmaceutical chemicals, offering ≥99% purity.[17]
Simson Pharma Limited	India	Manufacturing	Provides high-quality 3-Chloropyridine with an accompanying Certificate of Analysis. [4]
Varna Chems	India	Manufacturing	Indian-based manufacturer offering purities up to 99% and package sizes up to 1 MT.[8]

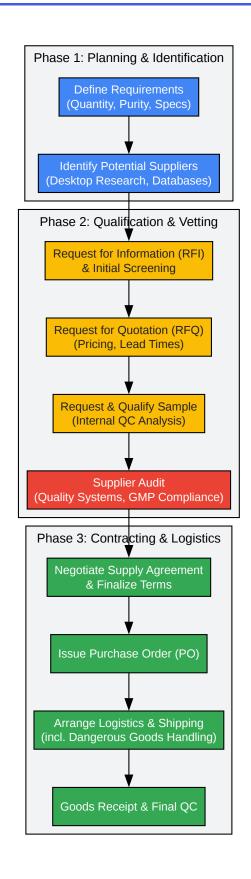


Apollo Scientific	United Kingdom	Research & Bulk	UK-based supplier with stock available in the UK and US, offering ≥95% purity. [18]
Manchester Organics	United Kingdom	Research & Bulk	Offers 98% purity and provides discounts on larger volume orders. [6]
ChemScene	United States	Research & Custom	Provides ≥98% purity and offers services including custom synthesis and commercial production.[7]

Procurement Workflow for Key Starting Materials

For drug development professionals, sourcing a key starting material like **3-Chloropyridine** involves a structured process beyond a simple purchase. This workflow ensures quality, regulatory compliance, and a stable supply chain.





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Caption: Procurement workflow for sourcing critical chemical reagents.



This diagram illustrates the logical progression from defining technical requirements to receiving and qualifying the material. A critical step for researchers in drug development is the supplier audit (F), which is essential for ensuring that the manufacturer complies with Good Manufacturing Practices (GMP) where required.[3] Furthermore, as **3-Chloropyridine** is classified as a dangerous good for transport, proper logistics and handling are mandatory.[19]

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